

A Comprehensive Technical Guide to the Physicochemical Properties of 1,10-Dichlorodecane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,10-Dichlorodecane

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,10-Dichlorodecane (CAS No. 2162-98-3) is a difunctional alkyl halide that serves as a versatile intermediate in organic synthesis.^[1] Its linear ten-carbon chain is terminated by two chlorine atoms, making it a valuable building block for the synthesis of pharmaceuticals, agrochemicals, and polymers.^{[1][2]} This technical guide provides a detailed overview of the core physicochemical properties of **1,10-Dichlorodecane**, presented in a format tailored for scientific and research applications.

Chemical Identity and Structure

- Chemical Name: **1,10-Dichlorodecane**^[3]
- Synonyms: Decamethylene dichloride^{[2][3]}
- Molecular Formula: C₁₀H₂₀Cl₂^{[1][4]}
- Molecular Weight: 211.17 g/mol ^{[1][5]}
- CAS Number: 2162-98-3^[1]

- EINECS Number: 218-489-6[2]

Physicochemical Properties

The key physicochemical properties of **1,10-Dichlorodecane** are summarized in the table below for easy reference and comparison. These properties are critical for designing synthetic routes, understanding its behavior in different environments, and ensuring safe handling and storage.

Property	Value	Units	Reference(s)
Physical State	Liquid	-	[2][6]
Appearance	Clear, colorless to pale yellow liquid	-	[2][6]
Odor	Mild, chlorinated hydrocarbon-like	-	[2]
Melting Point	15.6	°C	[1][4][5][7][8]
Boiling Point	275 @ 760 mmHg	°C	[1][4][7]
167 - 168 @ 28 mmHg	°C	[5][8]	
102 @ 1 mmHg	°C		
Density	0.999	g/mL at 25°C	[4][5][8]
0.996	g/cm ³	[6][7]	
Solubility in Water	Sparingly soluble (0.77 g/L)	g/L	[2][6]
Solubility in Organic Solvents	Miscible with ethanol, ether, and chloroform	-	[2]
Soluble in DMSO	-	[9]	
Slightly soluble in Chloroform, Methanol	-	[3][10][11]	
Vapor Pressure	1.3 @ 98°C	hPa	[4][6]
0.00515 @ 25°C	mmHg	[7]	
1.59 - 2.37 @ 20-25°C	Pa	[3][10][11]	
Vapor Density	7.28	-	[4][6]
Refractive Index (n _{20/D})	1.4605	-	[5]

1.46 - 1.462	-	[3][7][10][11]	
Flash Point	113	°C	[4][5][9][12]
146	°C	[1][7][10]	
Autoignition Temperature	220	°C	[4][6]
Viscosity	4.72	mPa·s at 20°C	[4][6]
LogP (Octanol/Water Partition Coefficient)	5.6	-	[4][12]
4.585	-	[13]	
4.51 at 20°C	-	[3][11]	

Experimental Protocols

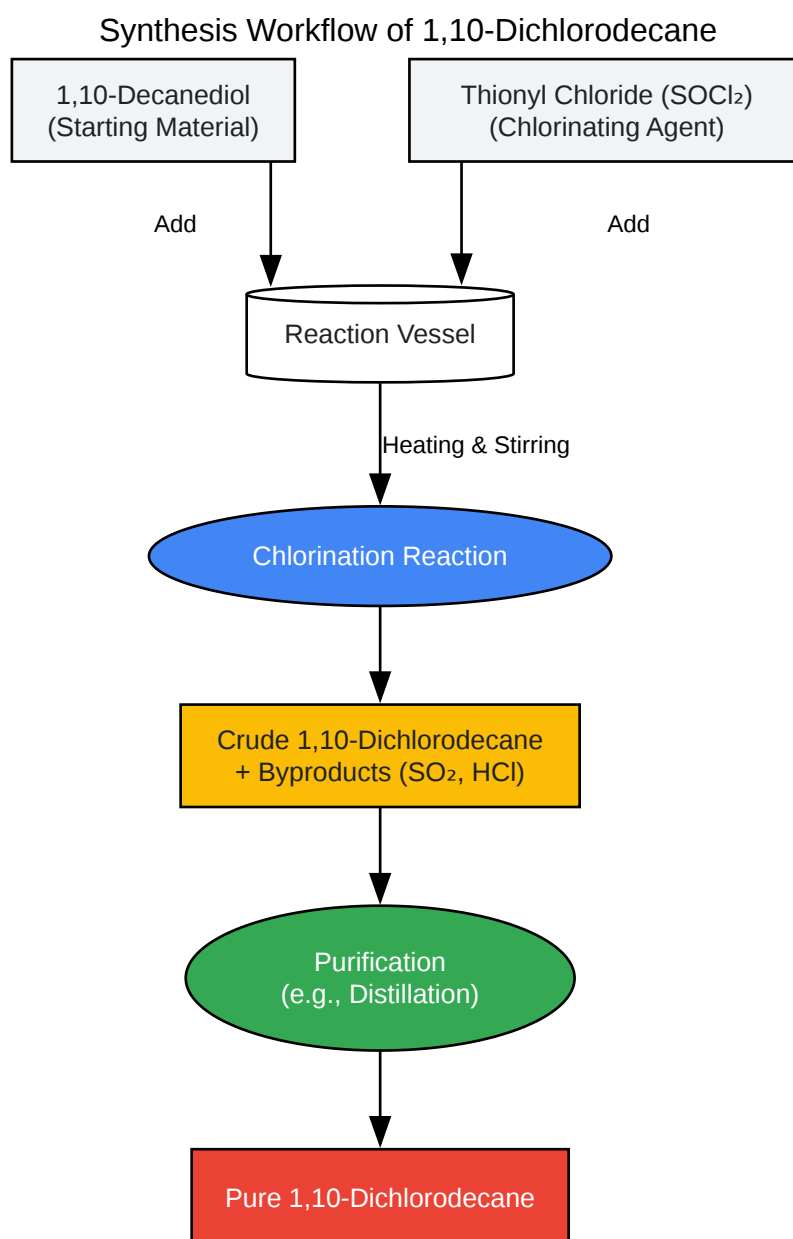
Detailed experimental methodologies for the determination of the physicochemical properties listed above are not explicitly provided in the cited literature. These values are typically determined using standardized methods such as those outlined by the OECD Guidelines for the Testing of Chemicals or other internationally recognized protocols. For instance:

- **Melting and Boiling Point:** Determined using differential scanning calorimetry (DSC) or a capillary melting point apparatus for the melting point, and distillation under controlled pressure for the boiling point.
- **Density:** Measured using a pycnometer or a digital density meter.
- **Solubility:** Assessed using the flask method or column elution method for water solubility, and visual inspection for solubility in organic solvents.
- **Vapor Pressure:** Determined by methods such as the static method, dynamic method, or effusion method.
- **Flash Point:** Measured using a closed-cup or open-cup apparatus.

For precise and reproducible results, it is imperative to consult and adhere to specific, validated experimental protocols.

Synthesis of 1,10-Dichlorodecane

A common laboratory-scale synthesis of **1,10-Dichlorodecane** involves the chlorination of 1,10-decanediol using thionyl chloride.^{[2][7]}



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Caption: Synthesis of **1,10-Dichlorodecane** from 1,10-Decanediol.

Reactivity and Applications

1,10-Dichlorodecane's bifunctional nature, with reactive chlorine atoms at both ends of the alkyl chain, makes it a valuable synthon.^[1] It readily undergoes nucleophilic substitution reactions, allowing for the introduction of various functional groups. This reactivity is harnessed in:

- **Pharmaceutical Synthesis:** As a linker to connect different molecular fragments or to introduce lipophilic chains to improve the pharmacokinetic properties of active pharmaceutical ingredients (APIs).^[1]
- **Polymer Chemistry:** As a cross-linking agent or monomer in the synthesis of various polymers.^{[2][7]}
- **Agrochemical Production:** As an intermediate in the synthesis of certain pesticides and herbicides.^[1]

Safety and Handling

1,10-Dichlorodecane is classified as an irritant, causing skin and serious eye irritation.^{[4][14]} It may also cause respiratory irritation.^[4] Therefore, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical.^[4] Work should be conducted in a well-ventilated area or a fume hood.^[4] For detailed safety information, consult the Safety Data Sheet (SDS).^[4]

Conclusion

This technical guide has summarized the essential physicochemical properties of **1,10-Dichlorodecane**, providing a valuable resource for researchers and professionals in drug development and chemical synthesis. The data presented, including a comprehensive table of properties and a synthesis workflow diagram, facilitates a deeper understanding of this important chemical intermediate. Adherence to appropriate safety protocols is crucial when working with this compound.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of 1,10-Dichlorodecane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1670031#physicochemical-properties-of-1-10-dichlorodecane>]

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